

1,1,1-Trifluoroacetone CAS number and safety data sheet

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Compound of Interest

Compound Name: 1,1,1-Trifluoroacetone

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An In-depth Technical Guide to 1,1,1-Trifluoroacetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,1,1-Trifluoroacetone**, a key building block in synthetic chemistry, particularly in the development of pharmaceutical compounds. This document outlines its chemical identity, detailed safety information, and handling protocols to ensure its safe and effective use in a laboratory setting.

Chemical Identification

• Chemical Name: 1,1,1-Trifluoroacetone

Synonyms: α,α,α-Trifluoroacetone, 1,1,1-Trifluoro-2-propanone, 3,3,3-Trifluoroacetone,
 Methyl trifluoromethyl ketone, Trifluoromethyl methyl ketone

• CAS Number: 421-50-1[1][2][3]

Molecular Formula: C₃H₃F₃O[1][4]

Molecular Weight: 112.05 g/mol [5]

Structure:



InChl: 1S/C3H3F3O/c1-2(7)3(4,5,6)/h1H3

• SMILES: CC(=O)C(F)(F)F

Safety Data Summary

The following tables summarize the key safety and physical property data for **1,1,1- Trifluoroacetone**, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties

| Property | Value | Source | |
|------------------|------------------------------|--------|--|
| Appearance | Clear, colorless liquid | [1] | |
| Odor | Pungent, chloroform-like | [1] | |
| Boiling Point | 22 °C | | |
| Density | 1.252 g/mL at 25 °C | | |
| Vapor Pressure | 13.62 psi at 20 °C | | |
| Refractive Index | n20/D 1.3 | | |
| Flash Point | -30 °C (-22 °F) - closed cup | | |
| Solubility | Soluble in water | [1] | |

Table 2: Hazard Identification and GHS Classification



| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|--------------------------------------|--------------------|-------------|--|
| Flammable Liquids | Category 1 | Danger | H224: Extremely flammable liquid and vapor. |
| Skin Corrosion/Irritation | Category 1B | Danger | H314: Causes severe skin burns and eye damage.[2] |
| Serious Eye Damage/Eye Irritation | Category 1 | Danger | H314: Causes severe skin burns and eye damage.[2] |
| Aquatic Hazard (Chronic) | Category 3 | - | H412: Harmful to aquatic life with long lasting effects. |

Table 3: Personal Protective Equipment (PPE) and Storage



| Condition | Recommendation | Source |
|------------------------|--|--------|
| Eye/Face Protection | Eyeshields, Face shield | |
| Skin Protection | Protective gloves, Protective clothing | [6] |
| Respiratory Protection | Use only under a chemical fume hood.[2] Dust mask type N95 (US) where risk assessment shows airpurifying respirators are appropriate. | |
| Storage Temperature | 2-8°C, Refrigerated | [2] |
| Storage Conditions | Keep away from heat, sparks and flame. Keep under nitrogen. Protect from moisture. Keep container tightly closed in a dry and well- ventilated place.[2] | |

Experimental Protocols: Safe Handling and Use

Given the hazardous nature of **1,1,1-Trifluoroacetone**, strict adherence to safety protocols is mandatory.

General Handling:

- Avoid all personal contact, including inhalation.[7]
- Wear protective clothing, gloves, and eye/face protection.[7]
- Work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Ground all metal parts of equipment to prevent static discharge.[2]
- Use non-sparking tools.[2]



• Do not allow clothing wet with the material to stay in contact with skin.[7]

First Aid Measures:

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.

Fire Fighting Measures:

- Extinguishing Media: Use CO₂, dry chemical, or foam.[2]
- Hazards: Liquid and vapor are highly flammable.[7] Containers may rupture due to pressure buildup under fire conditions.[7] Combustion products include carbon dioxide, hydrogen fluoride, and other toxic fumes.[7]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1,1,1- Trifluoroacetone** from receipt to disposal.





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Caption: Workflow for Safe Handling of **1,1,1-Trifluoroacetone**.

This guide is intended to provide essential information for the safe handling and use of **1,1,1- Trifluoroacetone**. Users should always consult the most recent and complete Safety Data



Sheet provided by their supplier before use and ensure that a thorough risk assessment is conducted.

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